

# Technical Support Center: (Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride

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## Compound of Interest

Compound Name:	(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride
Cat. No.:	B1325044

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Welcome to the comprehensive technical guide for **(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride** (CAS No. 950603-21-1). This document is intended for researchers, scientists, and drug development professionals, providing in-depth information on the proper storage, handling, and troubleshooting for experiments involving this compound. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

## Section 1: Quick Reference & Safety Overview

This section provides a summary of critical information for the safe and effective use of **(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride**.

## Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	950603-21-1	[1][2]
Molecular Formula	C6H14CINS	[2]
Molecular Weight	167.70 g/mol	N/A
Appearance	White to off-white solid	[2]
Melting Point	255-257°C	[2]

## GHS Hazard Statements

Hazard Code	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

This table is a summary. Always consult the full Safety Data Sheet (SDS) before use.

## Section 2: Storage and Stability FAQs

Proper storage is critical to maintaining the integrity of **(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride**. Here are answers to common questions regarding its storage and stability.

**Q1:** What are the ideal long-term storage conditions for this compound?

**A1:** For long-term storage, the compound should be kept in a tightly sealed container at 2-8°C. [2] It is also recommended to protect it from light.[2] The storage area should be cool, dry, and well-ventilated.[1][3]

**Q2:** The product arrived at room temperature. Is it still viable?

**A2:** This compound is stable at room temperature for short periods, such as during shipping. Upon receipt, it should be transferred to the recommended 2-8°C storage conditions for long-term stability.

**Q3:** I've noticed the powder has become clumpy. What could be the cause?

**A3:** Clumping is likely due to moisture absorption. While the hydrochloride salt is generally less hygroscopic than the free base, it can still absorb water from the atmosphere if not stored in a tightly sealed container. It is crucial to minimize the time the container is open to the air.

**Q4:** Are there any materials that should not be in the same storage area?

A4: Yes, this compound should be stored away from strong oxidizing agents, strong acids, and strong reducing agents.[\[1\]](#)[\[3\]](#) Accidental contact with these incompatible materials could lead to vigorous and potentially hazardous reactions.

## Section 3: Handling and Experimental Use - A Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride** in an experimental setting.

### Dissolution and Solubility Issues

Problem: I'm having trouble dissolving the compound in my desired solvent.

Troubleshooting Steps:

- Solvent Choice: As a hydrochloride salt, this compound is expected to have higher solubility in polar protic solvents like water, methanol, and ethanol. It will likely have limited solubility in nonpolar aprotic solvents such as hexane or toluene.
- pH Adjustment: If dissolving in an aqueous buffer, be aware that the amine has a basic character. The solubility can be pH-dependent. If you need to work with the free base form in solution, you will need to carefully add a base to neutralize the hydrochloride salt. This may cause the free base to have different solubility characteristics, potentially precipitating out of solution if it is less soluble than the salt form.
- Gentle Warming and Sonication: For kinetically slow dissolution, gentle warming (e.g., to 30-40°C) or sonication can help. However, be cautious with heating, as it could potentially accelerate degradation, especially in solution.

### Reaction and Stability Concerns

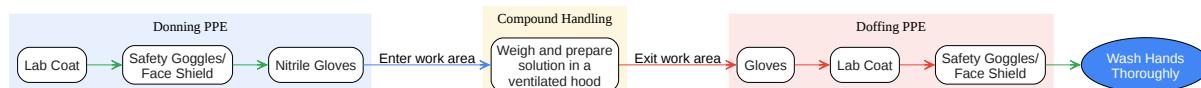
Problem: My reaction is giving low yields or unexpected side products.

Troubleshooting Steps:

- Incompatible Reagents: Ensure that your reaction conditions do not include strong oxidizing agents, which could potentially oxidize the sulfur atom in the thiopyran ring. Also, avoid strong reducing agents and other strong acids that are incompatible.[1][3]
- Basicity of the Amine: Remember that the primary amine is a nucleophile and a base. It can react with electrophiles and can be deprotonated under basic conditions. The hydrochloride salt form will require at least one equivalent of a base to be added to the reaction to free the amine for nucleophilic attack.
- Atmosphere: While generally stable, it is good practice to handle the compound under an inert atmosphere (e.g., nitrogen or argon) for reactions that are sensitive to air or moisture, especially if the free base is generated in situ.

## Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the recommended workflow for donning and doffing PPE when handling **(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride** to prevent exposure.



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Caption: Recommended PPE donning and doffing sequence.

## Section 4: Experimental Protocols

### Protocol for Preparing a Stock Solution

This protocol provides a general guideline for preparing a stock solution. Always adapt it to your specific experimental needs.

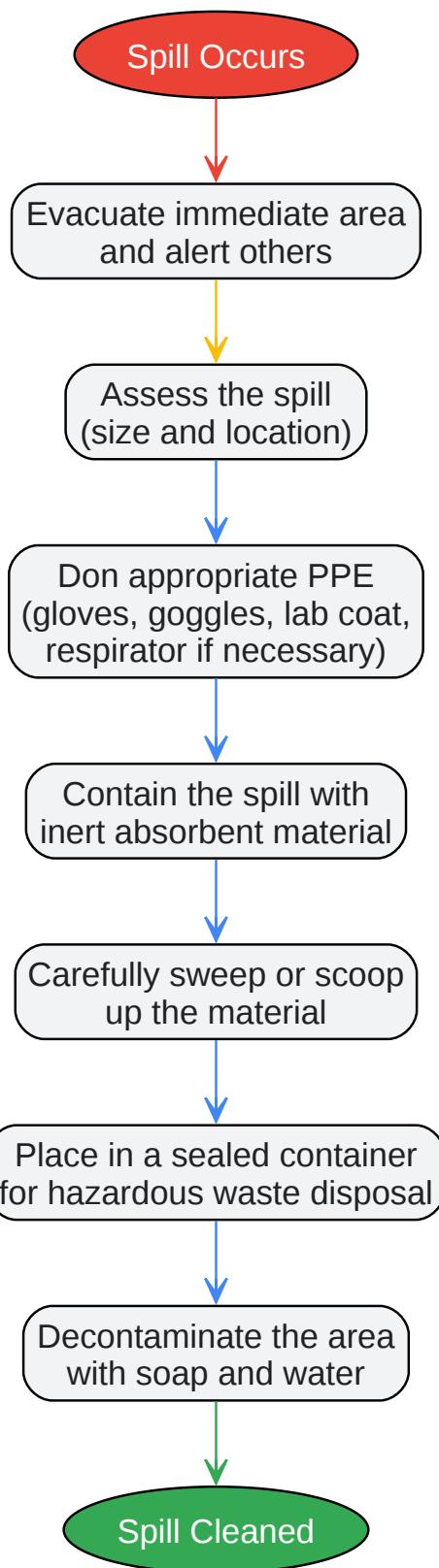
- Pre-Experiment Checklist:
  - Ensure you have the correct personal protective equipment (PPE): lab coat, safety goggles, and nitrile gloves.[4][5]
  - Perform all operations in a certified chemical fume hood.[5][6]
  - Have the Safety Data Sheet (SDS) readily available.
- Procedure:
  1. Allow the container of **(Tetrahydro-2H-thiopyran-4-YL)methanamine hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
  2. Weigh the desired amount of the solid into a clean, dry vial.
  3. Add your chosen solvent (e.g., sterile water or DMSO) to the vial.
  4. Vortex or sonicate the vial until the solid is completely dissolved. Gentle warming can be applied if necessary.
  5. If for cell culture use, sterile-filter the solution through a 0.22  $\mu$ m filter.
  6. Store the stock solution at -20°C or -80°C for long-term stability. It is advisable to aliquot the solution to avoid repeated freeze-thaw cycles.

## Section 5: Emergency Procedures

In case of accidental exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Call a poison center or doctor if you feel unwell.[4][5]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[4] If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[1][6]

## Spill Response Workflow



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Caption: Step-by-step workflow for responding to a spill.

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